

In-Depth Technical Guide: 3-Bromo-1H-pyrazolo[3,4-d]pyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-1H-pyrazolo[3,4-d]pyrimidine

Cat. No.: B571767

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-1H-pyrazolo[3,4-d]pyrimidine**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Due to its structural similarity to purines, this pyrazolopyrimidine derivative serves as a key pharmacophore, particularly in the development of kinase inhibitors.

Core Physical Properties

Quantitative data for some physical properties of **3-Bromo-1H-pyrazolo[3,4-d]pyrimidine** are not readily available in published literature. The following table summarizes the known information.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrN ₄	[1][2]
Molecular Weight	199.01 g/mol	[1][2]
CAS Number	1251033-27-8	[1]
Appearance	Solid (inferred from safety data)	[2]
Purity	≥97% (commercially available)	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

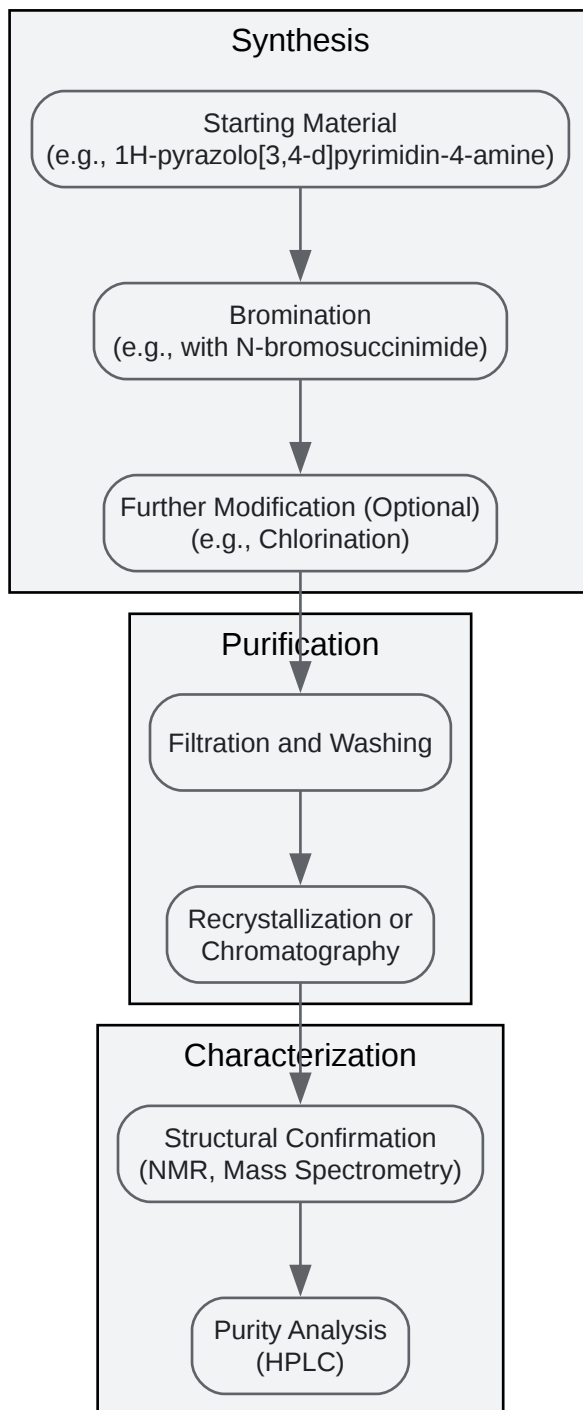
Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Bromo-1H-pyrazolo[3,4-d]pyrimidine** are not explicitly detailed in the surveyed literature. However, a general workflow for the synthesis and characterization of related pyrazolo[3,4-d]pyrimidine derivatives can be described.

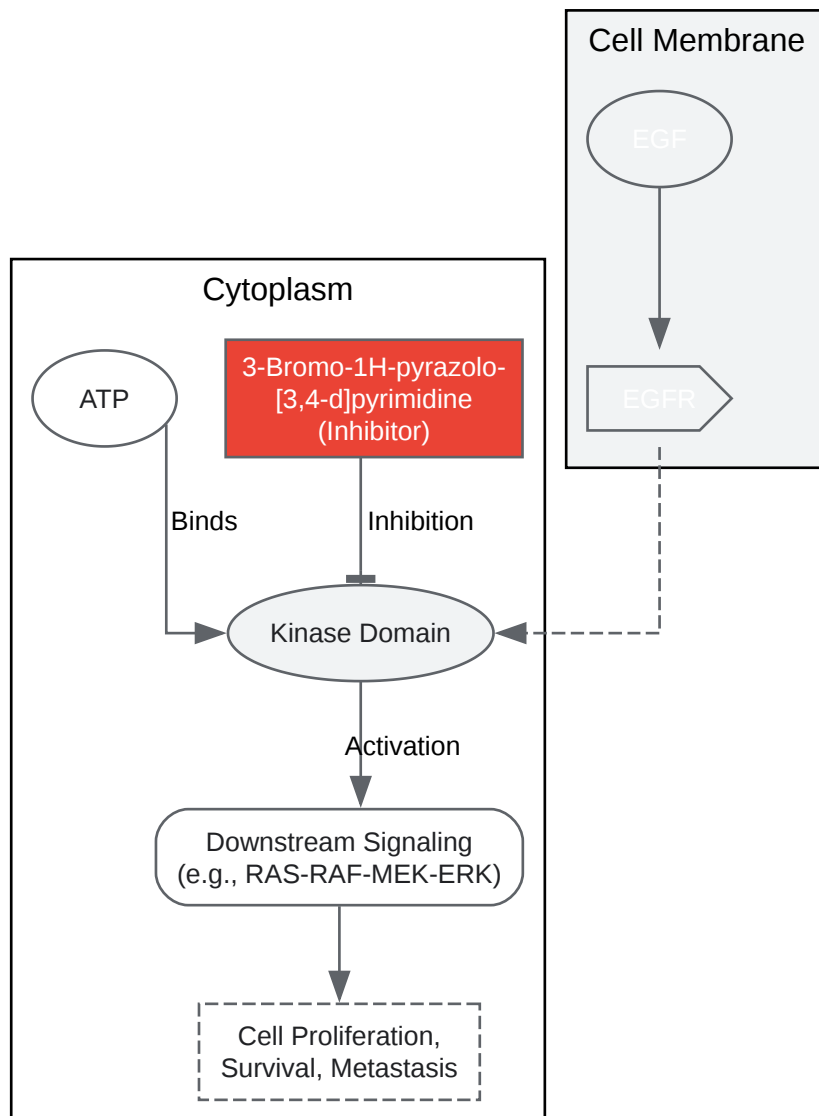
General Synthetic and Characterization Workflow

The synthesis of pyrazolo[3,4-d]pyrimidine derivatives often involves multi-step reactions starting from a pyrazole precursor. Characterization typically relies on standard analytical techniques to confirm the structure and purity of the final compound.

General Workflow for Synthesis and Characterization



EGFR Signaling Pathway and Inhibition



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of new 1H-pyrazolo[3,4-d]pyrimidine derivatives as anticancer agents targeting EGFRWT and EGFR T790M - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Design, Synthesis, and Antitumor Evaluation of Novel Pyrazolo[3,4-d]pyrimidine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Bromo-1H-pyrazolo[3,4-d]pyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b571767#3-bromo-1h-pyrazolo-3-4-d-pyrimidine-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com